

Navigating the Safe Disposal of AC-261066: A Researcher's Guide

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Compound of Interest

Compound Name: AC-261066

Cat. No.: B1665382

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For laboratory professionals engaged in drug development and scientific research, the proper handling and disposal of chemical compounds is a critical component of maintaining a safe and compliant work environment. This guide provides essential safety and logistical information for the proper disposal of **AC-261066**, a potent and selective retinoic acid receptor beta2 (RAR β 2) agonist.

Immediate Safety and Handling Protocols

Before proceeding with disposal, it is imperative to handle **AC-261066** with the appropriate safety measures. While some safety data sheets (SDS) indicate that **AC-261066** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is crucial to follow standard laboratory safety practices.^[1]

Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.^[2] In cases where dust formation is possible, respiratory protection should be worn.^[2]

Handling: Avoid direct contact with skin and eyes.^[2] Measures should be taken to prevent the formation of dust and aerosols.^[2] Ensure adequate ventilation in the handling area.^[2]

Storage: **AC-261066** should be stored in a tightly sealed container in a dry and well-ventilated area.^[2] Recommended storage is at room temperature.^[2]

Step-by-Step Disposal Procedures

The disposal of **AC-261066** and its containers must be conducted in accordance with local, state, and federal regulations. The following steps provide a general guideline based on available safety data.

- Assess the Quantity: The recommended disposal method may vary based on the amount of waste. Smaller quantities may have different disposal routes than larger amounts.[\[1\]](#)
- Waste Collection:
 - Solid Waste: For solid **AC-261066**, carefully sweep up the material, avoiding dust generation, and place it in a suitable, closed container labeled for chemical waste.[\[2\]](#)
 - Solutions: Unused solutions of **AC-261066** should be collected in a sealed, properly labeled waste container. Do not pour solutions down the drain.[\[2\]](#)
 - Contaminated Materials: Any materials, such as pipette tips, gloves, or weighing paper, that have come into contact with **AC-261066** should be considered contaminated and disposed of as chemical waste.
- Labeling: Clearly label all waste containers with the name "**AC-261066**" and any other identifiers required by your institution's waste management program.
- Consult with EHS: Contact your institution's Environmental Health and Safety (EHS) department to determine the specific disposal protocol. They will provide guidance on the appropriate waste stream and arrange for pickup and disposal by a licensed chemical waste contractor.
- Packaging for Disposal: For uncleaned packaging, disposal must be conducted according to official regulations.[\[1\]](#)

Important Consideration: While one safety data sheet suggests that smaller quantities can be disposed of with household waste, this should be verified with your institution's EHS department, as regulations can vary significantly.[\[1\]](#) It is generally recommended to treat all research chemicals as hazardous waste unless explicitly advised otherwise by a qualified safety professional.

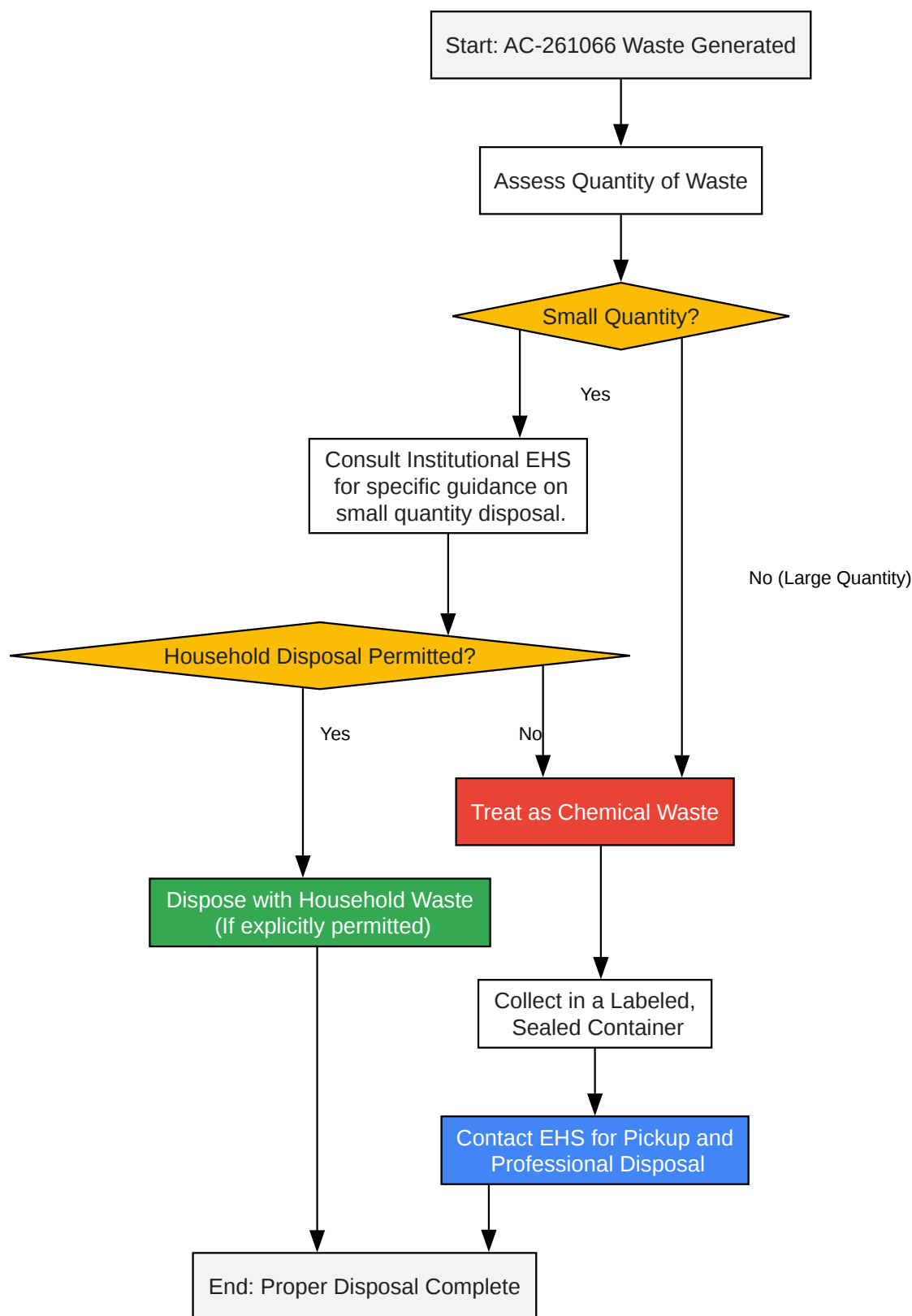
Chemical and Physical Properties of AC-261066

A summary of the key quantitative data for **AC-261066** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₀ FNO ₄ S	[3]
Molecular Weight	353.41 g/mol	[3]
CAS Number	870773-76-5	[3]
Purity	≥98%	[3]
Solubility	Soluble to 100 mM in DMSO and ethanol	[3]
Appearance	Solid/Powder	
Storage Temperature	Room Temperature	[3]

Disposal Decision Workflow

The following diagram illustrates a logical workflow for making decisions regarding the proper disposal of **AC-261066**.



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Caption: Decision workflow for the proper disposal of **AC-261066**.

By adhering to these guidelines and consulting with your institution's safety professionals, you can ensure the safe and compliant disposal of **AC-261066**, contributing to a secure research environment.

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